

Crystal Structure Data for Substituted Thiophene-2-Carboxylates: A Comparative Guide

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Compound of Interest

Compound Name: *Ethyl 5-bromo-3-methylthiophene-2-carboxylate*

CAS No.: 909010-86-2

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Substituted thiophene-2-carboxylates are highly versatile building blocks in medicinal chemistry, agrochemical development, and materials science. The specific substitution pattern on the thiophene ring—whether it involves amino groups, halogens, or alkyl chains—profoundly influences the molecular conformation, crystal packing, and intermolecular interactions.

For drug development professionals and structural chemists, understanding these crystallographic parameters is critical. The solid-state arrangement dictates physicochemical properties such as solubility, stability, and bioavailability. This guide provides an objective comparison of the crystal structure data and solid-state behavior of key substituted thiophene-2-carboxylates, supported by experimental protocols and structural causality.

Comparative Crystal Structure Data

To illustrate the structural diversity of thiophene-2-carboxylates, we compare four distinct solid-state systems: an organic salt, a transition metal coordination complex, a catalytic coordination polymer, and a pharmaceutical intermediate.

Compound	Molecular Formula	Space Group	Unit Cell Dimensions	Key Structural Motif	Primary Application
2-Amino-4,6-dimethoxypyrimidinium thiophene-2-carboxylate	$C_6H_{10}N_3O_2^+ \cdot C_5H_3O_2S^-$	Monoclinic	$a=6.73\text{\AA}$, $b=7.63\text{\AA}$, $c=25.06\text{\AA}$, $\beta=93.9^\circ$	$R^2_2(8)$ DDAA hydrogen bond array	Supramolecular synthons / Crystal engineering
Aqua(1,10-phenanthroline)bis(2-thiophene-carboxylato)copper(II)	$C_{22}H_{16}CuN_2O_5S_2$	Monoclinic (P2 ₁ /c)	$a=8.42\text{\AA}$, $b=19.71\text{\AA}$, $c=12.47\text{\AA}$, $\beta=91.0^\circ$	Monodentate carboxylate coordination	Metallo-drugs / Magnetic materials
Copper(I) thiophene-2-carboxylate (CuTC)	$C_5H_3CuO_2S$	Polymeric	N/A	Syn-syn bridging coordination polymer	Catalyst for Ullmann-type couplings
Methyl 3-amino-4-methylthiophene-2-carboxylate	$C_7H_9NO_2S$	Crystalline Solid	N/A	Substituted thiophene ring ester	Pharmaceutical intermediate (Articaine)

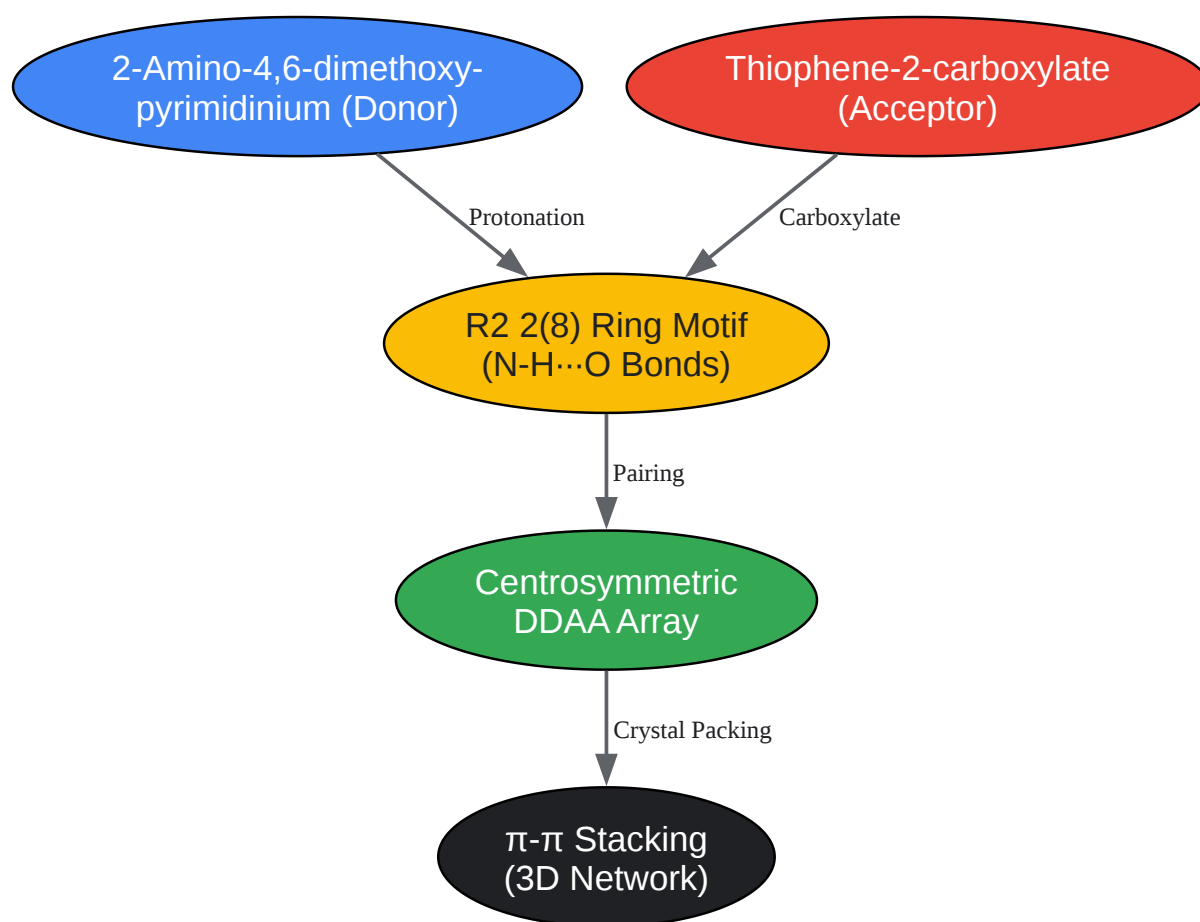
Structural Causality & Intermolecular Interactions

Why do these structures pack the way they do, and how does it impact their performance?

Organic Salts and Hydrogen Bonding Synthons In the case of [1\[1\]](#), protonation occurs specifically at the N1 atom of the pyrimidine ring. This creates a highly complementary hydrogen-bonding interface. The protonated N1 and the adjacent 2-amino group act as hydrogen bond donors, while the carboxylate oxygens of the thiophene-2-carboxylate act as acceptors. This thermodynamic preference drives the formation of a robust

ring motif. These motifs pair centrosymmetrically to form a DDAA (Donor-Donor-Acceptor-Acceptor) array, further stabilized by

stacking between the pyrimidine rings. The dihedral angle between the thiophene ring plane and the carboxylate group is restricted to 11.60° , optimizing the packing efficiency.



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Formation of the DDAA hydrogen-bonding array in thiophene-2-carboxylate salts.

Coordination Complexes vs. Coordination Polymers When thiophene-2-carboxylates interact with transition metals, the carboxylate group dictates the architecture. In Cu(II) complexes like [2\[2\]](#), the carboxylate acts as a monodentate ligand. The uncoordinated oxygen participates in intra- and intermolecular hydrogen bonding with the aqua ligand, restricting the complex to discrete mononuclear units.

Conversely, [3\[3\]](#) forms a highly insoluble coordination polymer. The carboxylate groups adopt a syn-syn bridging conformation between Cu(I) centers. This polymeric nature is the direct cause of its high air-stability and low solubility in organic solvents, making it a highly reliable, easily recoverable catalyst for Ullmann-type cross-couplings.

Pharmaceutical Intermediates [4\[4\]](#) is a critical precursor for the local anesthetic Articaine. The structural choice of a substituted thiophene ring over a traditional benzene ring (as seen in lidocaine) is highly intentional. The thiophene ring provides optimal lipophilicity for rapid nerve membrane penetration, while the carboxylate ester at the 2-position allows for rapid hydrolysis by plasma esterases, significantly reducing systemic toxicity.

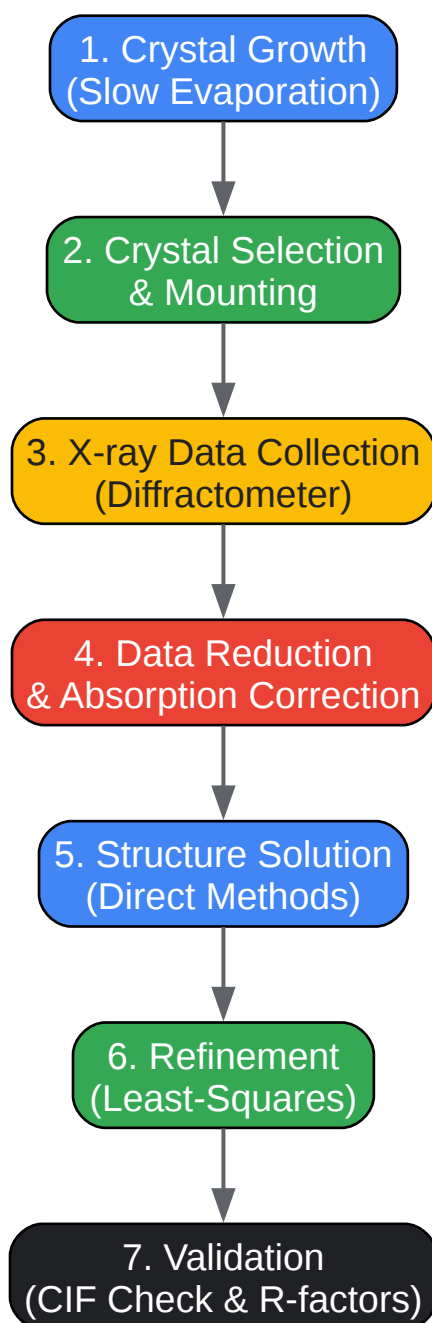
Experimental Protocol: Single-Crystal X-ray Diffraction (SCXRD)

To reliably determine the supramolecular architecture of thiophene-2-carboxylate derivatives, a rigorous SCXRD protocol must be followed. This methodology is designed as a self-validating system to ensure the final structural model is scientifically sound.

Step-by-Step Methodology:

- **Crystallization:** Dissolve equimolar amounts of the thiophene-2-carboxylic acid derivative and the target base/metal salt in a suitable solvent system (e.g., methanol/water). Allow slow evaporation at 298 K until suitable single crystals form (typically 3-7 days).
- **Crystal Selection & Mounting:** Select a crystal with well-defined faces (ideal dimensions $\sim 0.32 \times 0.28 \times 0.14$ mm) under a polarizing microscope. Mount the crystal on a cryoloop using paratone oil and immediately transfer it to the diffractometer's cold stream (173 K) to minimize thermal vibrations and prevent solvent loss.
- **Data Collection:** Use a diffractometer equipped with Mo K radiation ($\lambda = 0.71073$ Å). Collect frames using ω -scans and ϕ -scans to ensure complete coverage of the reciprocal space.

- Data Reduction & Absorption Correction: Integrate the diffraction spots using reduction software (e.g., CrysAlis RED). Apply a multi-scan absorption correction to account for the crystal's shape and heavy atom content.
 - Self-Validation Check: Verify that the internal agreement factor (R_{int}) is < 0.05 . A higher value indicates poor crystal quality or incorrect symmetry assignment.
- Structure Solution & Refinement: Solve the structure using Direct Methods (e.g., SHELXT) to locate the heavy atoms (S, O, N, C). Refine the structure using full-matrix least-squares on (SHELXL).
- Hydrogen Atom Treatment: Place carbon-bound hydrogen atoms in calculated positions and refine using a riding model. Locate heteroatom-bound hydrogens (e.g., N-H, O-H) from the difference Fourier map and refine their coordinates freely to accurately determine hydrogen-bond geometries.
- Final Validation:
 - Self-Validation Check: The final R value should be < 0.07 , and the goodness-of-fit (S) should be near 1.0. Check the maximum/minimum residual electron density (ρ_{max}/ρ_{min}) and wR_{2} and R_{int} to ensure no missing atoms or severe disorder (ideal values are between +1.0 and -1.0 $e/\text{\AA}^3$).



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Step-by-step SCXRD workflow for substituted thiophene-2-carboxylates.

References

- Crystal structure of 2-amino-4,6-dimethoxypyrimidinium thiophene-2-carboxyl
- Crystal structure of aqua(1,10-phenanthroline)bis(2-thiophene-carboxylato) copper(II).
- Copper(I)
- Buy Methyl 3-amino-4-methylthiophene-2-carboxyl

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Sources

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